

Technical Guide: Preclinical Research Applications of PI3K α /mTOR-IN-1

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Compound of Interest

Compound Name: PI3K α /mTOR-IN-1

CAS No.: 1013098-90-2

Cat. No.: B560606

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Document ID: TG-PM-IN1-2024 Subject: Dual Inhibition of PI3K α and mTOR Kinase Target
Audience: Senior Research Scientists, DMPK Leads, Oncology Pharmacologists

Part 1: Strategic Overview & Mechanistic Rationale

The Dual-Targeting Imperative

In hormone receptor-positive (HR+) and HER2+ breast cancers, the PI3K/AKT/mTOR pathway is the primary driver of resistance to endocrine and anti-HER2 therapies. First-generation inhibitors faced two critical failures:

- **Isoform Promiscuity:** Pan-PI3K inhibitors (targeting PI3K α , PI3K β , and PI3K δ) induced severe toxicity (e.g., hyperglycemia, colitis), limiting dosing.
- **Feedback Activation:** Selective inhibition of mTORC1 (via rapalogs) releases the negative feedback loop on IRS-1, paradoxically reactivating AKT via PI3K.

PI3K α /mTOR-IN-1 represents a specialized chemical probe designed to solve this dichotomy. It functions as a potent, ATP-competitive dual inhibitor, selectively targeting the PI3K α isoform

(often mutated in PIK3CA tumors) and the mTOR kinase (both mTORC1 and mTORC2 complexes).

Mechanism of Action (MOA) Visualization

The following diagram illustrates the signal transduction cascade and the specific intervention point of PI3K α /mTOR-IN-1, highlighting the blockade of the feedback loop.

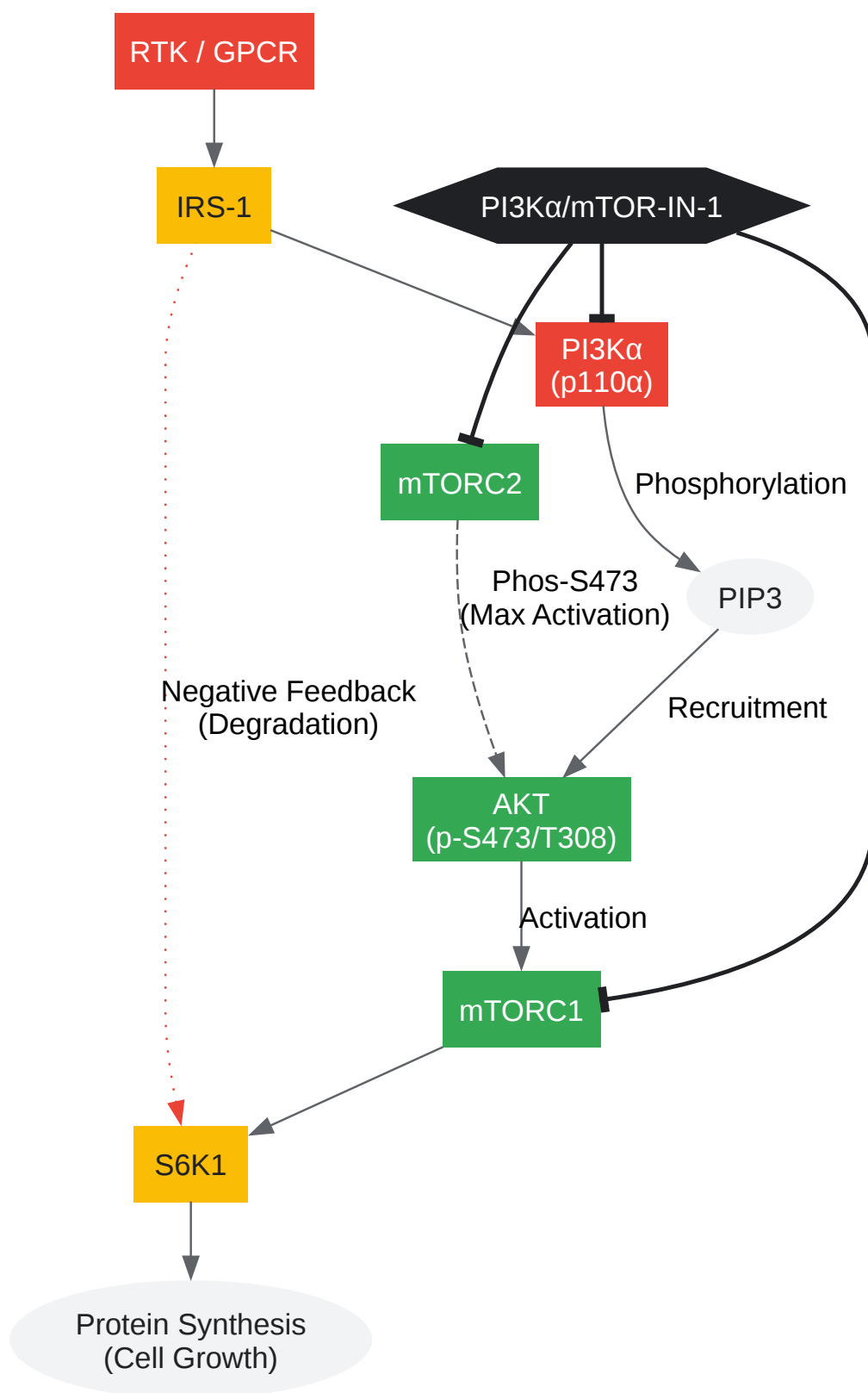
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Figure 1: Mechanistic intervention of PI3K α /mTOR-IN-1. Note the simultaneous blockade of upstream PI3K α and downstream mTORC1/2, preventing the S6K-mediated feedback loop that typically reactivates IRS-1.

Part 2: Chemical & Biological Profile[1]

Before initiating complex models, the compound must be validated against its specific targets. PI3K α /mTOR-IN-1 is characterized by high potency against the Alpha isoform, distinguishing it from pan-inhibitors like Buparlisib.

Potency Data (Cell-Free & Cellular)

Target Kinase	IC50 / Ki (nM)	Biological Significance
PI3K α (p110 α)	7 nM	Primary target. Drives PIK3CA-mutant tumors.[1][2]
mTOR (mTORC1/2)	10.6 nM (Ki)	Secondary target. Prevents AKT S473 phosphorylation.[3]
PI3K β	> 100 nM	Reduced potency minimizes off-target toxicity.
PI3K δ	> 100 nM	Sparing effect reduces immunotoxicity.
Cellular Activity	IC50 (nM)	Cell Line Context
p-AKT (S473)	~10 - 20 nM	MCF7 (Breast, PIK3CA mut)
Cell Viability	~170 nM	MDC7 / MCF7

*Values are representative of the class selectivity profile for Alpha-specific dual inhibitors.

Part 3: In Vitro Characterization Protocols

Protocol A: Phospho-Signaling Validation (Western Blot)

Objective: Confirm dual blockade by assessing p-AKT (PI3K/mTORC2 readout) and p-S6 (mTORC1 readout).

Experimental Design:

- Cell Lines: MCF7 (PIK3CA E545K) and T47D (PIK3CA H1047R).
- Controls: DMSO (Negative), Alpelisib (PI3K α only), Rapamycin (mTORC1 only).

Step-by-Step Workflow:

- Seeding: Plate cells at

cells/well in 6-well plates. Allow attachment for 24h.
- Starvation (Critical): Serum-starve cells (0.5% FBS) for 12 hours to reduce basal pathway noise.
- Treatment: Treat with PI3K α /mTOR-IN-1 dose curve (0, 10, 50, 100, 500 nM) for 2 hours.
- Stimulation: Stimulate with EGF (50 ng/mL) or Insulin (100 nM) for 15 minutes to induce pathway flux.
- Lysis: Wash with ice-cold PBS. Lyse immediately in RIPA buffer supplemented with Phosphatase Inhibitor Cocktails 2 & 3 (Sigma). Note: Failure to inhibit phosphatases will result in false negatives.
- Detection:
 - Primary Markers: p-AKT (Ser473), p-AKT (Thr308), p-S6 Ribosomal Protein (Ser235/236), p-4EBP1.
 - Loading Control: Total AKT, Total S6,

-Actin.

Success Criteria:

- Complete ablation of p-AKT S473 (mTORC2 marker) and p-S6 (mTORC1 marker) at concentrations

50 nM.

- Unlike Rapamycin, PI3K α /mTOR-IN-1 must inhibit p-AKT T308 (PI3K/PDK1 marker).

Protocol B: 3D Spheroid Viability Assay

Objective: Assess efficacy in a physiologically relevant microenvironment, as 2D cultures often overestimate kinase inhibitor potency.

Step-by-Step Workflow:

- Preparation: Use Ultra-Low Attachment (ULA) 96-well plates.
- Seeding: Seed 2,000 cells/well in 100 μ L media. Centrifuge at 1000 RPM for 10 mins to promote aggregation. Incubate 72h to form spheroids.
- Treatment: Add 2x concentrated drug solution (0.1 nM to 10 μ M).
- Incubation: Incubate for 7 days (longer than 2D due to slower diffusion).
- Readout: Add 100 μ L CellTiter-Glo® 3D Reagent. Shake vigorously for 5 mins (lysis of spheroid core is difficult). Read Luminescence.

Part 4: In Vivo Efficacy & Pharmacodynamics

Xenograft Model Selection

For PI3K α /mTOR-IN-1, model selection must align with the genetic driver (PIK3CA mutation).

- Model A:MCF7 Xenograft (ER+/HER2-, PIK3CA E545K). Requires 17
-estradiol supplementation (0.72 mg/pellet).
- Model B:HCC1954 (HER2+, PIK3CA H1047R). Tests efficacy in HER2-resistant settings.[\[2\]](#)

Dosing & Formulation Strategy

Based on the physicochemical properties of sulfonyl-morpholinopyrimidines (typical scaffold for this class):

- Vehicle: 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% Saline (Solubility is often the limiting factor).

- Route: Oral Gavage (PO).
- Schedule: Daily (QD) for 21-28 days.
- Dose Range: 5 mg/kg (Low), 15 mg/kg (High). Note: Monitor body weight daily. >15% weight loss requires dose holiday.

PD Biomarker Analysis (Tumor Harvest)

To prove target engagement in vivo:

- Harvest tumors 2 hours post-final dose.
- Flash freeze half in liquid nitrogen (for Western Blot).
- Fix half in 10% NBF for IHC (p-S6 staining).
- Result: IHC should show reduced brown staining intensity for p-S6 in treated vs. vehicle groups.

Part 5: References

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